

Application Notes and Protocols for CAY10595 in Human Primary T Cell Cultures

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Compound of Interest

Compound Name: CAY10595
Cat. No.: B120155

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Introduction

CAY10595 is a potent and selective antagonist of the chemoattractant receptor-homologous molecule expressed on T helper 2 (Th2) cells (CRTH2), also known as the prostaglandin D2 receptor 2 (DP2). The CRTH2 receptor is a G-protein coupled receptor preferentially expressed on Th2 lymphocytes, eosinophils, and basophils. Its natural ligand, prostaglandin D2 (PGD2), is a key mediator in allergic inflammation. By blocking the interaction of PGD2 with CRTH2, **CAY10595** effectively inhibits the downstream signaling pathways that lead to Th2 cell migration, activation, and cytokine production. This makes **CAY10595** a valuable tool for studying the role of the PGD2-CRTH2 axis in Th2-mediated inflammatory responses and for the development of novel therapeutics for allergic diseases such as asthma and atopic dermatitis.[1][2][3][4]

These application notes provide detailed protocols for the use of **CAY10595** in human primary T cell cultures, with a specific focus on the inhibition of Th2 cell functions.

Data Presentation

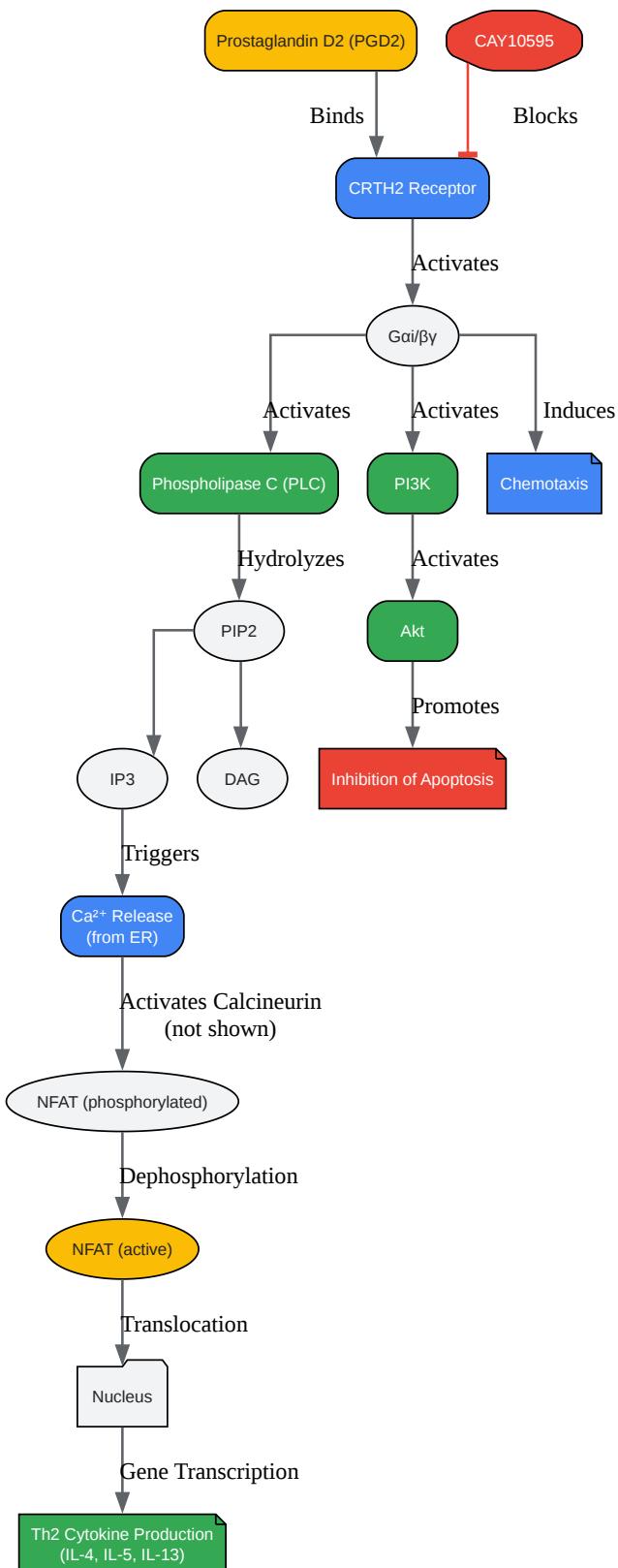
The following table summarizes the quantitative data regarding the activity of **CAY10595** and the effects of CRTH2 signaling in human primary T cells.

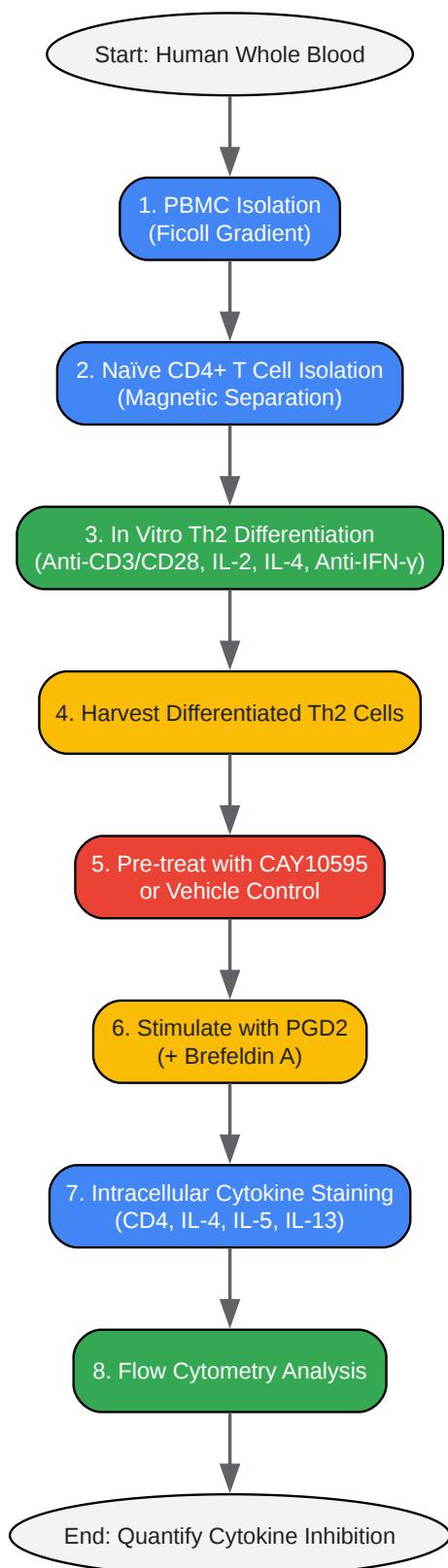
Parameter	Value	Cell Type	Assay	Reference
CAY10595 Binding Affinity (Ki)	10 nM	Human CRTH2-expressing cells	Radioligand binding assay	MedChemExpress
PGD2-induced Calcium Mobilization Inhibition	IC50 in nM range	In vitro polarized human Th2 cells	Calcium flux assay	[5]
PGD2-induced Th2 cell migration	Significant inhibition	Human Th2 cells	Chemotaxis assay	[2]
PGD2-enhanced Th2 cytokine production (IL-4, IL-5, IL-13)	Significant inhibition	Human Th2 cells	ELISA / Flow Cytometry	[6]
Effective Concentration for In Vitro Studies	0.1 - 10 µM	Murine Bone Marrow-Derived Macrophages	Gene expression analysis	[7]
CRTH2 Expression on peripheral blood CD4+ T cells	~1.71% ± 0.97%	Human CD4+ T cells	Flow Cytometry	[1]
CRTH2 Expression on in vitro differentiated Th2 cells	~23.79% ± 14.49%	Human CD4+ T cells	Flow Cytometry	[1]

Signaling Pathway

The binding of prostaglandin D2 (PGD2) to the CRTH2 receptor on Th2 cells initiates a signaling cascade through G α i proteins. This leads to the activation of phospholipase C (PLC), which in turn generates inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 mediates the

release of intracellular calcium stores, leading to calcium mobilization. This calcium influx is a critical signal for the activation of transcription factors such as NFAT, which translocates to the nucleus to promote the expression of Th2-associated cytokines, including IL-4, IL-5, and IL-13. The activation of the PI3K/Akt pathway has also been implicated in mediating the anti-apoptotic effects of CRTH2 signaling. **CAY10595**, as a CRTH2 antagonist, blocks the initial binding of PGD2, thereby inhibiting these downstream signaling events and subsequent Th2 cell responses.[2][8]



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